

# Commercial Availability & Technical Guide: 3-(Methylthio)pyridine

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## Compound of Interest

Compound Name: 3-(Methylthio)pyridine

CAS No.: 18794-33-7

Cat. No.: B103521

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## Executive Summary

**3-(Methylthio)pyridine** (CAS: 18794-33-7) is a strategic intermediate used to introduce the methylthio motif—a precursor to sulfoxides and sulfones—into pyridine scaffolds.<sup>[1][2]</sup> Unlike its 2- and 4-isomers, the 3-position is electronically deactivated toward nucleophilic aromatic substitution (

), making its synthesis and purity profile distinct.<sup>[1][2]</sup> This guide addresses the specific challenges in sourcing high-purity grades free from isomeric contamination and metal residues derived from catalytic synthesis.

## Chemical Profile & Specifications

Parameter	Technical Specification
IUPAC Name	3-(Methylsulfanyl)pyridine
CAS Number	18794-33-7
Molecular Formula	
Molecular Weight	125.19 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Characteristic sulfide stench (garlic/cabbage-like)
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water
Boiling Point	~220–225°C (est.[3][4][5][6][7] at 760 mmHg); often distilled under vacuum
Key Impurities	3-Bromopyridine (SM), 3,3'-Bipyridine (homocoupling), Sulfoxides

## Synthesis & Manufacturing Routes

The synthesis of **3-(Methylthio)pyridine** requires overcoming the lack of activation at the C3 position.[1][2] Standard nucleophilic displacement (viable for 2- and 4-halopyridines) fails here.[1][2] Two primary industrial routes are employed:[8][9]

### Route A: Palladium-Catalyzed C–S Cross-Coupling (Dominant Industrial Route)

This method utilizes the Buchwald-Hartwig coupling logic.[1][2] A 3-halopyridine (typically 3-bromopyridine) is coupled with sodium thiomethoxide (

) using a Palladium catalyst and a bidentate phosphine ligand (e.g., Xantphos or DPPF).[1][2]

- Advantages: High regioselectivity, scalable.[1][2]
- Risks: Residual Pd (heavy metal contamination), phosphine oxide impurities.[1][2]

## Route B: Lithiation-Electrophilic Trapping (Lab Scale)

3-Bromopyridine is treated with

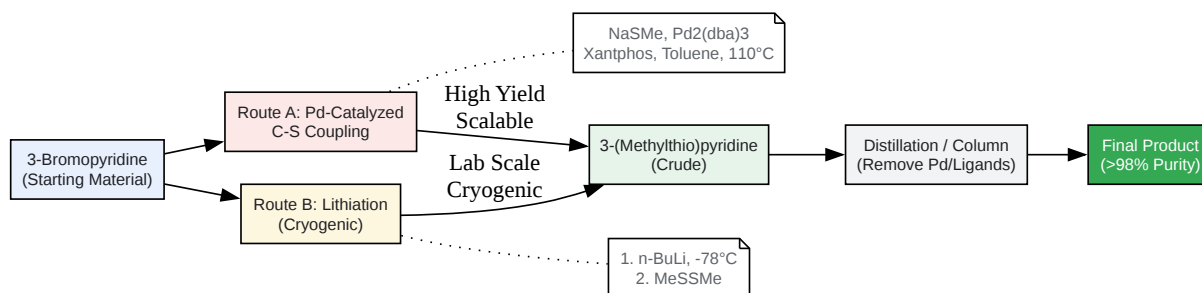
-Butyllithium (

-BuLi) at -78°C to generate 3-lithiopyridine, which is then quenched with dimethyl disulfide (

).[1][2]

- Advantages: Metal-free (no Pd).[1][2]
- Risks: Requires cryogenic conditions; difficult to scale >1kg; risk of "Wurtz-type" coupling byproducts.[1][2]

## Visualization: Synthesis Workflow



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Caption: Comparison of the two primary synthetic pathways. Route A is preferred for commercial bulk supply.

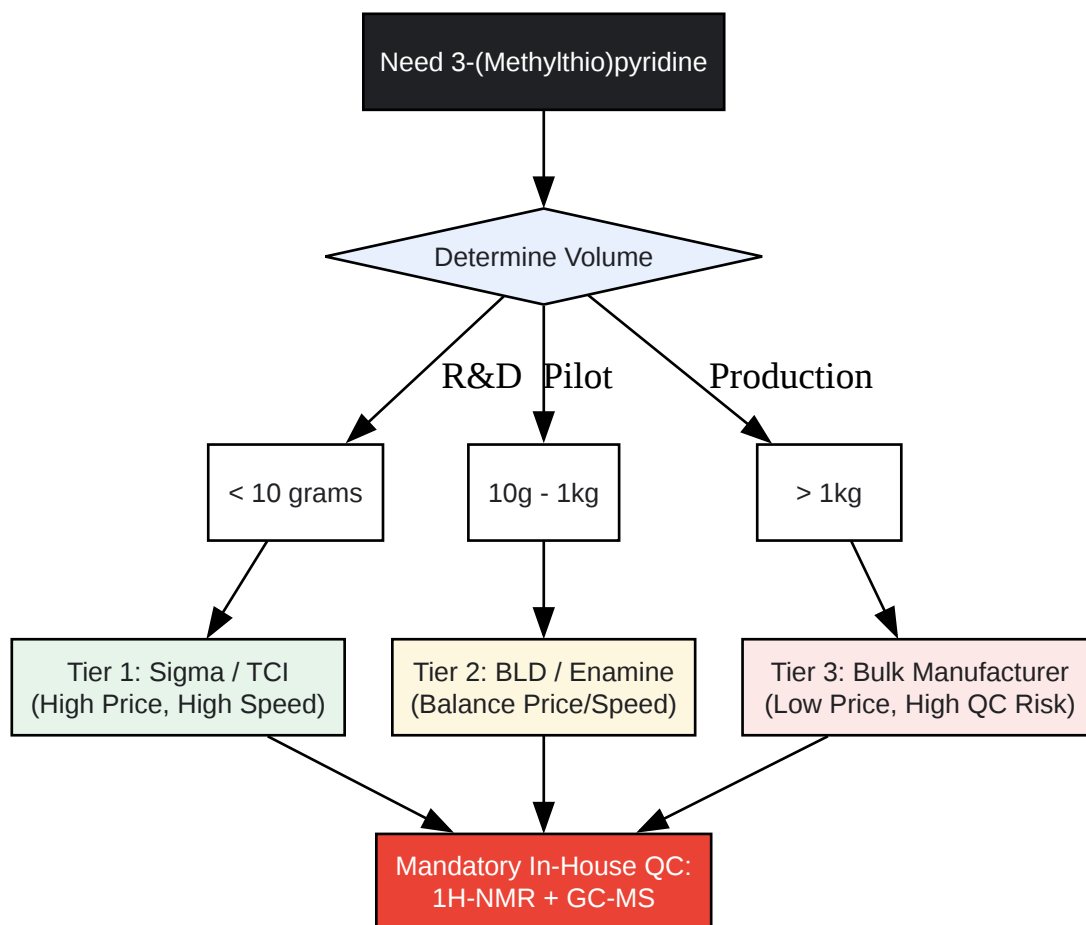
## Supply Chain & Procurement Strategy

Sourcing this compound requires distinguishing between "catalog re-packagers" and "primary manufacturers" to ensure batch consistency.[1][2]

## Supplier Landscape

Tier	Supplier Type	Key Vendors	Recommended For
Tier 1	Global Distributors	Sigma-Aldrich (MilliporeSigma), Thermo Fisher, TCI Chemicals	Small scale (g), Reference standards, Fast delivery.[3][4]
Tier 2	Specialist CROs	BLD Pharm, Ambeed, Enamine, Fluorochem	Mid-scale (10g - 1kg), Project-specific synthesis.[3][4]
Tier 3	Bulk Manufacturers	Regional synthesis labs in China/India (e.g., Sunway Pharm)	Large scale (>1kg), Cost efficiency.[1][2] [3][4] Requires strict QC.[1][2]

## Procurement Decision Logic



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Caption: Strategic sourcing decision tree based on required volume and risk tolerance.

## Quality Assurance & Handling Analytical Verification Protocol

Upon receipt, verify the compound immediately. Sulfides are prone to oxidation to sulfoxides ( ) upon prolonged exposure to air.[1][2]

- <sup>1</sup>H-NMR (CDCl<sub>3</sub>):
  - Look for the methyl singlet at ~2.5 ppm.[1][2]
  - Verify the aromatic region for the 3-substituted pattern (distinct from 2- or 4- isomers).[1][2]
  - Check: Absence of broad peaks around 7-8 ppm which may indicate polymeric Pd-complexes.[1][2]
- GC-MS:
  - Confirm Molecular Ion: m/z 125.
  - Check for 3-bromopyridine (m/z 157/159) residue if synthesized via Route A.[1][2]
- Appearance Check: Darkening from pale yellow to orange/brown indicates oxidation or light sensitivity.[1][2]

## Safety & Odor Management

- Hazard Class: Irritant (Skin/Eye), Stench.[1][2]
- Odor Control: All glassware and syringes must be treated with a bleach solution (sodium hypochlorite) immediately after use.[1][2] This oxidizes the sulfide to the odorless

sulfoxide/sulfone before cleaning.[1][2]

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.

## References

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